

# 2-Sulfobenzoic acid hydrate CAS number and molecular formula

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## Compound of Interest

Compound Name: 2-Sulfobenzoic acid hydrate

Cat. No.: B046035

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## An In-depth Technical Guide to 2-Sulfobenzoic Acid Hydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Sulfobenzoic acid hydrate**, a versatile organic compound with applications spanning chemical synthesis, analytical chemistry, and industrial processes. This document details its chemical and physical properties, outlines key experimental protocols for its synthesis and analysis, and illustrates its synthetic lineage.

## Core Chemical Identifiers and Properties

2-Sulfobenzoic acid is a hygroscopic compound that readily forms a hydrate. It is characterized by the presence of both a carboxylic acid and a sulfonic acid functional group on a benzene ring.

Identifier	Value	Reference
CAS Number	123333-68-6	
Molecular Formula	C <sub>7</sub> H <sub>8</sub> O <sub>6</sub> S	
Molecular Weight	220.20 g/mol	
IUPAC Name	2-sulfobenzoic acid;hydrate	
Synonyms	Hydronium hydrogen 2-sulfobenzoate, Benzoic acid, 2-sulfo-, monohydrate	

A summary of its key physicochemical properties is provided below.

Property	Value	Reference
Appearance	White to pale cream or pale grey crystalline powder	
Melting Point	66-73 °C (clear melt)	
Boiling Point	568.6 °C at 760 mmHg (anhydrous)	[1]
Flash Point	297.7 °C (anhydrous)	[1]
Solubility	Soluble in water and alcohol; insoluble in ether.	
Purity (Assay)	≥97.5 to ≤102.5% (Aqueous acid-base Titration)	
Water Content	≤22.0% (Karl Fischer Titration)	

## Synthesis and Purification

The synthesis of 2-sulfobenzoic acid is typically achieved through the sulfonation of benzoic acid. The hydrate can be obtained by crystallization from water. A common precursor in related

syntheses is o-sulfobenzoic anhydride, which can be prepared from acid ammonium o-sulfobenzoate.

## Experimental Protocol: Preparation of Acid Ammonium o-Sulfobenzoate from Saccharin

This protocol outlines the synthesis of a key intermediate for producing 2-sulfobenzoic acid derivatives.

### Materials:

- o-Sulfobenzoic imide ("saccharin insoluble")
- Concentrated hydrochloric acid (sp. gr. 1.19)
- Distilled water
- Ice

### Procedure:

- In a 12-L flask equipped with a stirrer and reflux condenser, combine 188 g (1 mole) of o-sulfobenzoic imide, 565 cc of distilled water, and 188 g of concentrated hydrochloric acid.[2]
- Boil the mixture with continuous stirring until all the solid has dissolved, which typically takes 2.5 to 3 hours.[2]
- Add a second 188 g portion of o-sulfobenzoic imide to the solution.[2]
- Continue to heat and stir the mixture until a clear solution is once again obtained (approximately 1.5 to 2 hours).[2]
- Pour the hot solution into a crock and allow it to cool, promoting crystallization.[2]
- Collect the resulting crystals using a suction funnel and wash them with ice-cold distilled water to remove residual hydrochloric acid.[2]

- Dry the crystals. The mother liquor and washings can be concentrated under reduced pressure to yield a second crop of crystals.[2]

## Experimental Protocol: Purification of 2-Sulfobenzoic Acid

A standard method for purifying 2-sulfobenzoic acid is through recrystallization.

### Materials:

- Crude 2-sulfobenzoic acid
- Distilled water

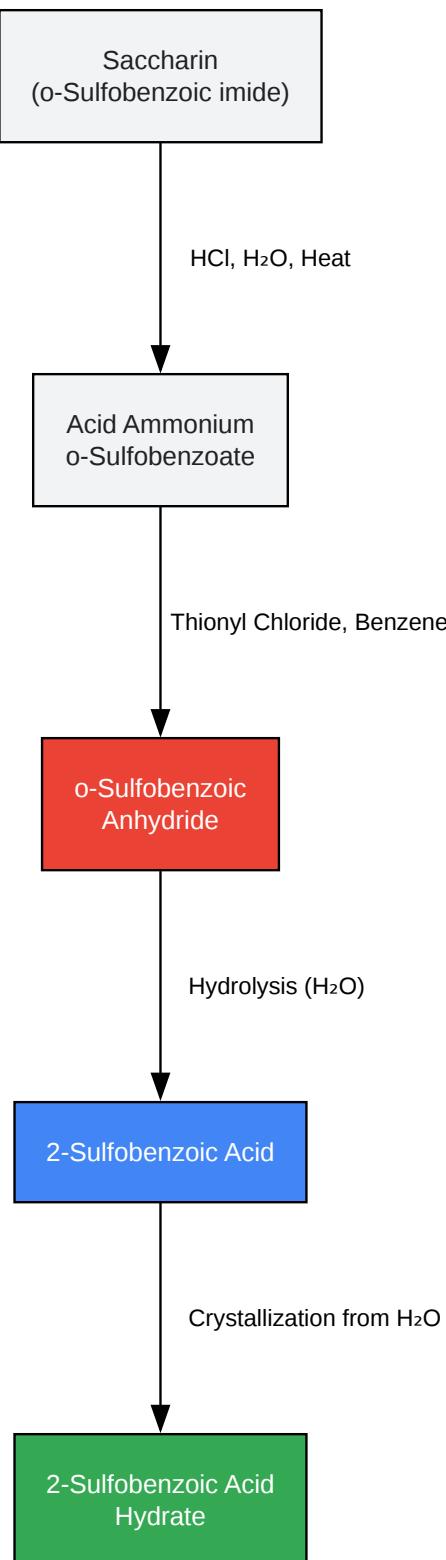
### Procedure:

- Dissolve the crude 2-sulfobenzoic acid in a minimum amount of hot distilled water.
- Allow the solution to cool slowly to room temperature, then place it in an ice bath to maximize crystal formation.
- Collect the purified crystals by filtration and dry them. The S-benzylisothiuronium salt of the acid has a melting point of 205.5-206.5°C when crystallized from aqueous ethanol, which can be used for characterization.

## Synthetic Relationships and Pathways

The following diagram illustrates the synthetic relationship between key compounds in the preparation of 2-sulfobenzoic acid and its anhydride.

## Synthesis Pathway of 2-Sulfobenzoic Acid Derivatives

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Caption: Synthetic pathway from saccharin to **2-sulfobenzoic acid hydrate**.

## Applications in Research and Development

2-Sulfobenzoic acid and its derivatives are valuable reagents in various scientific and industrial fields.

### Chemical Synthesis:

- **Dye Manufacturing:** The sulfonic acid group enhances the water solubility of dyes, making 2-sulfobenzoic acid a useful intermediate in the synthesis of sulfonaphthalein indicators and other colorants.
- **Organic Synthesis:** It serves as a catalyst or ligand in reactions such as esterification and redox reactions. Its anhydride is a reactive intermediate used to introduce the o-sulfonyl group into molecules.<sup>[3]</sup>

### Pharmaceutical Development:

- **Drug Intermediates:** 2-Sulfobenzoic anhydride is employed in the preparation of sulfonamide-based drugs.

### Analytical Chemistry:

- **Derivatization Reagent:** 2-Sulfobenzoic anhydride is used for the derivatization of phenols and alcohols to facilitate their detection by mass spectrometry.<sup>[4]</sup> This process converts hydroxyl groups into sulfonic acid groups, which are readily ionized.<sup>[4]</sup>

### Environmental Science:

- **Heavy Metal Remediation:** The compound can form complexes with metal ions, making it effective in the removal of heavy metals from wastewater.

## Signaling Pathways

Currently, there is no significant body of research indicating that **2-sulfobenzoic acid hydrate** is directly involved in biological signaling pathways. Its primary role in the scientific literature is that of a chemical intermediate, analytical reagent, and industrial compound rather than a modulator of cellular signaling.

## Safety and Handling

**2-Sulfobenzoic acid hydrate** is classified as a corrosive solid. It can cause severe skin burns and serious eye damage.<sup>[5]</sup> Appropriate personal protective equipment, including gloves, goggles, and protective clothing, should be worn when handling this chemical. All work should be conducted in a well-ventilated area or under a fume hood. In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical attention.<sup>[3]</sup>

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